

Isotopic Purity of Ethylone-d5 Certified Reference Material: A Technical Guide

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Compound of Interest

Compound Name: Ethylone-d5

Cat. No.: B15295074

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the isotopic purity of **Ethylone-d5**, a certified reference material (CRM) crucial for the accurate quantification of ethylone in various analytical applications. **Ethylone-d5** serves as an ideal internal standard in mass spectrometry-based methods due to its chemical similarity to the target analyte and its distinct mass shift, which minimizes isobaric interference. This document outlines the typical specifications for **Ethylone-d5** CRM, details the analytical methodologies used to determine its isotopic purity, and presents a plausible synthetic route.

Core Data Presentation

The quantitative data for a typical batch of **Ethylone-d5** certified reference material is summarized in the tables below. These values are representative and may vary slightly between different manufacturers and specific lots. For exact specifications, always refer to the Certificate of Analysis provided by the supplier.

Table 1: General Specifications for **Ethylone-d5** HCl CRM

Parameter	Specification
Chemical Formula	C ₁₂ D ₅ H ₁₀ NO ₃ · HCl
Molecular Weight	262.74 g/mol
Form	Solution
Concentration	100 µg/mL (as free base)
Solvent	Methanol
Storage Condition	-20°C

Table 2: Purity Specifications

Purity Type	Specification	Method
Chemical Purity	≥98%	HPLC, GC-MS
Isotopic Purity (d ₅)	≥99%	HR-MS, NMR
Isotopic Distribution	≤1% d ₀	HR-MS

Experimental Protocols

The determination of isotopic purity for a deuterated standard like **Ethylone-d₅** is a critical step in its certification. High-Resolution Mass Spectrometry (HR-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are the primary analytical techniques employed for this purpose.

Isotopic Purity and Distribution by High-Resolution Mass Spectrometry (HR-MS)

Objective: To determine the isotopic enrichment of the d₅ species and quantify the distribution of other isotopic variants (d₀ to d₄).

Instrumentation: A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, coupled with a liquid chromatography (LC) system is typically used.

Methodology:

- **Sample Preparation:** The **Ethylone-d5** CRM solution is diluted to an appropriate concentration (e.g., 1 µg/mL) with a suitable solvent system, typically a mixture of methanol and water with a small percentage of formic acid to promote ionization.
- **Chromatographic Separation:** The diluted sample is injected into the LC system. A reversed-phase C18 column is commonly used with a gradient elution profile of mobile phases such as water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B). This step ensures that the analyte is separated from any potential impurities.
- **Mass Spectrometric Analysis:**
 - The mass spectrometer is operated in positive electrospray ionization (ESI+) mode.
 - Full scan mass spectra are acquired over a relevant m/z range (e.g., m/z 100-400).
 - The instrument is calibrated to ensure high mass accuracy (< 5 ppm).
- **Data Analysis:**
 - The extracted ion chromatograms for the protonated molecular ions of Ethylone-d₅ ([M+H]⁺ at m/z 227.14) and the unlabeled Ethylone ([M+H]⁺ at m/z 222.11) are generated.
 - The peak areas of the corresponding isotopic peaks (d₀ to d₅) are integrated.
 - The isotopic purity is calculated as the percentage of the d₅ peak area relative to the sum of all isotopic peak areas (d₀ to d₅).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Confirmation of Deuterium Labeling by Nuclear Magnetic Resonance (NMR) Spectroscopy

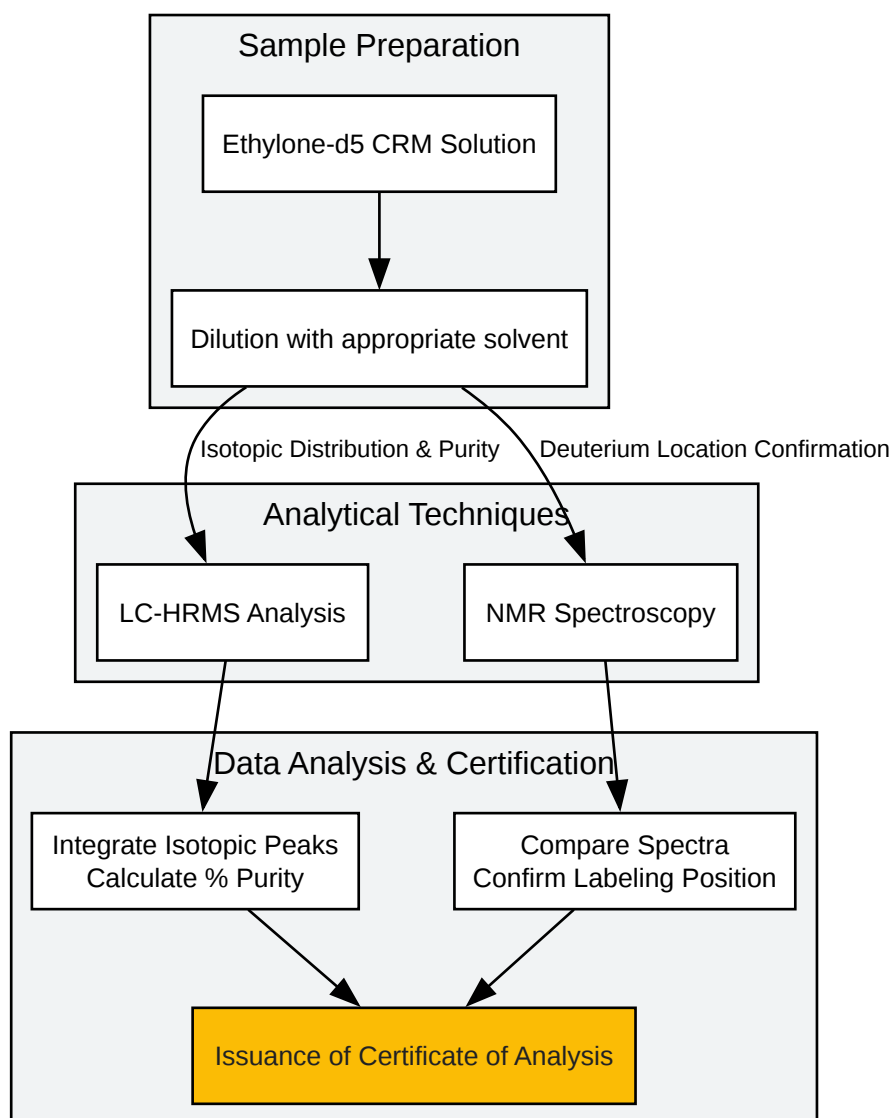
Objective: To confirm the positions of deuterium incorporation and to provide a semi-quantitative assessment of isotopic enrichment.

Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.

Methodology:

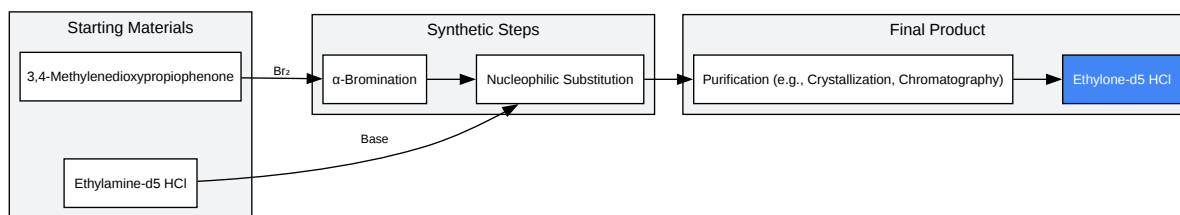
- **Sample Preparation:** The solvent from a known amount of the **Ethylone-d5** CRM solution is evaporated under a gentle stream of nitrogen. The residue is reconstituted in a suitable deuterated solvent (e.g., chloroform-d, methanol-d₄) that does not have signals interfering with the analyte's signals.
- **¹H NMR Analysis:**
 - A standard proton NMR spectrum is acquired.
 - The spectrum is compared to that of an unlabeled Ethylone standard. The absence or significant reduction of signals corresponding to the protons on the ethyl group confirms the location of the deuterium labels.
- **²H NMR Analysis:**
 - A deuterium NMR spectrum is acquired.
 - The presence of a signal at the chemical shift corresponding to the ethyl group confirms the incorporation of deuterium at that position.
- **Data Analysis:** The relative integrals of the remaining proton signals in the ¹H NMR spectrum can be used to estimate the degree of deuteration. For a more quantitative analysis, a known internal standard can be added.

Mandatory Visualizations



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Caption: Experimental workflow for the certification of **Ethylone-d5**.



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Caption: Plausible synthetic pathway for **Ethylone-d5 HCl**.

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References

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